

Benzenethionosulfonic acid sodium salt molecular structure and formula

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Compound of Interest

Compound Name: *Benzenethionosulfonic acid
sodium salt*

Cat. No.: *B160334*

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An In-depth Technical Guide to Benzenethionosulfonic Acid Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and known properties of **benzenethionosulfonic acid sodium salt**. The information is intended to support research and development activities, particularly in the fields of organic synthesis and agrochemicals.

Molecular Structure and Formula

Benzenethionosulfonic acid sodium salt is an organosulfur compound. Its structure consists of a benzene ring attached to a thionosulfonate group, with a sodium cation.

Molecular Formula: $\text{C}_6\text{H}_5\text{NaO}_2\text{S}_2$

Chemical Identifiers:

- CAS Number: 1887-29-2[1]
- Molecular Weight: 196.22 g/mol [1]

- SMILES String: [Na+].[O-]S(=O)(=S)c1ccccc1[\[1\]](#)

The molecular structure of **benzenethionosulfonic acid sodium salt** is visualized in the diagram below.

Caption: Molecular Structure of **Benzenethionosulfonic Acid Sodium Salt**

Physicochemical Properties

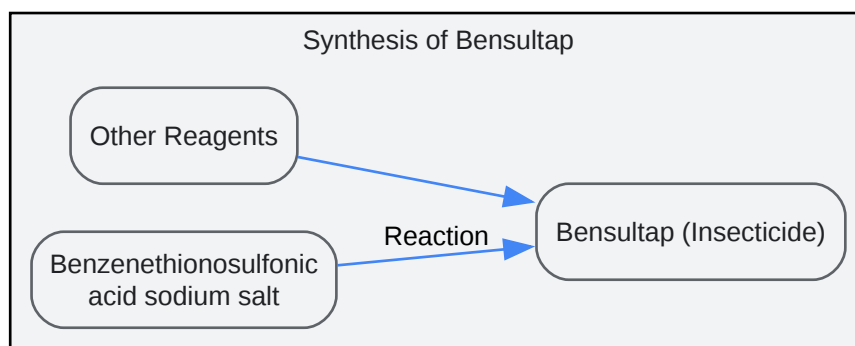
Benzenethionosulfonic acid sodium salt is typically available as a technical grade solid with an assay of 85% or as a high-purity ($\geq 99.0\%$) white crystalline solid.[\[1\]](#)[\[2\]](#) Limited quantitative data on its physicochemical properties is available in publicly accessible literature.

Property	Value	Reference
Appearance	White crystalline powder	[2]
Melting Point	275 °C (decomposes)	[1]
Loss on Drying	$\leq 0.5\%$	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of **benzenethionosulfonic acid sodium salt** are not readily available in the surveyed literature. However, it is primarily known as a key intermediate in the synthesis of the insecticide, Bensultap.[\[2\]](#) The synthesis of related compounds, such as benzenesulfinic acid sodium salt, often involves the reduction of benzenesulfonyl chloride. A general procedure for such a reaction involves dissolving benzenesulfonyl chloride in water with sodium sulfite and sodium bicarbonate and heating the mixture.

The workflow for its primary application is illustrated below.



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Caption: Role in Bensultap Synthesis

Analytical Methods

Specific analytical methods for the quantitative determination of **benzenethionosulfonic acid sodium salt** are not extensively documented in public literature. However, for the structurally similar compound, benzenesulfonic acid, ion chromatography with suppressed conductivity detection is a common analytical technique. This method would likely be adaptable for the analysis of **benzenethionosulfonic acid sodium salt**, potentially with modifications to the mobile phase and column to optimize separation.

Applications in Research and Development

The primary documented application of **benzenethionosulfonic acid sodium salt** is as a crucial building block in the synthesis of the insecticide Bensultap.[2] Its chemical structure, featuring a reactive thionosulfonate group, may also make it a subject of interest for further research in the development of novel organic compounds and materials.

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